

Activating the GPR35 Signaling Pathway: A Technical Guide for Researchers

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Compound of Interest

Compound Name: YE120
CAS No.: 383124-82-1
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An In-depth Examination of the G-protein Coupled Receptor 35 and the Pharmacological Profile of its Agonist, **YE120**

Introduction

G-protein coupled receptor 35 (GPR35) is an orphan receptor that has garnered significant interest as a therapeutic target for a spectrum of diseases, including inflammatory bowel disease, cardiovascular disorders, and cancer.^{[1][2]} Its high expression in the gastrointestinal tract and various immune cells, such as macrophages, neutrophils, and T-cells, underscores its potential role in modulating inflammatory and immune responses.^{[3][4]} The activation of GPR35 initiates a complex and multifaceted signaling cascade, primarily through coupling with Gαi/o and Gα12/13 G-protein subunits, as well as through β-arrestin-mediated pathways.^{[5][6]} This guide provides a comprehensive technical overview of the GPR35 signaling pathway, with a specific focus on its activation by the synthetic agonist **YE120**.

YE120, a small molecule agonist, has been instrumental in elucidating the function of GPR35.^{[7][8]} This document will detail the downstream signaling events following GPR35 activation,

present quantitative data on agonist activity, and provide detailed experimental protocols for key assays used in GPR35 research.

GPR35 Signaling Pathways

Upon agonist binding, GPR35 undergoes a conformational change that facilitates its interaction with intracellular signaling partners. The subsequent signaling events are diverse and can be broadly categorized into G-protein dependent and β -arrestin-dependent pathways. The specific cellular response is context-dependent, varying with cell type and the specific agonist.^[5]

G-protein Dependent Signaling

GPR35 primarily couples to two families of heterotrimeric G-proteins: Gai/o and G α 12/13.^[6]

- **Gai/o Pathway:** Activation of the Gai/o subunit leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. This can subsequently modulate the activity of downstream effectors such as Protein Kinase A (PKA) and can influence the MAPK/ERK signaling cascade.^{[5][9]}
- **G α 12/13 Pathway:** Coupling to G α 12/13 activates the RhoA signaling pathway, which is a key regulator of the actin cytoskeleton. This pathway is crucial for processes such as cell migration and cytoskeletal reorganization.^{[9][10]}

β -Arrestin Dependent Signaling

Following agonist-induced phosphorylation by G-protein coupled receptor kinases (GRKs), GPR35 can recruit β -arrestins. This interaction not only mediates receptor desensitization and internalization but also initiates a distinct wave of signaling. β -arrestin can act as a scaffold for various signaling proteins, including components of the MAPK/ERK pathway, leading to sustained signaling from intracellular compartments.^[5]

The agonist **YE120** has been shown to exhibit partial agonism in β -arrestin recruitment assays, suggesting it may favor G-protein-biased signaling under certain conditions.^[7] This phenomenon of "biased agonism," where a ligand preferentially activates one signaling pathway over another, is a critical consideration in drug development for GPR35.^[5]

Quantitative Data on GPR35 Agonists

The potency and efficacy of GPR35 agonists are typically evaluated using a variety of in vitro assays. The following table summarizes the reported EC50 values for **YE120** and other common GPR35 agonists in Dynamic Mass Redistribution (DMR) and β -arrestin recruitment assays.

Compound	Assay Type	Cell Line	EC50	Reference
YE120	Dynamic Mass Redistribution (DMR)	HT-29	~32 nM	[7]
YE120	β -Arrestin Recruitment	CHO-K1 (human GPR35)	~10.2 μ M	[7]
Zaprinast	β -Arrestin Recruitment	HEK293 (human GPR35)	~5.4 - 5.76 μ M	[11]
Pamoic Acid	β -Arrestin Recruitment	CHO-K1 (human GPR35)	Low Potency	[5]
Compound 1	β -Arrestin Recruitment (PathHunter)	CHO-K1 (human GPR35)	pEC50 = 7.59 $\pm$ 0.05	[12]
Compound 1	G α q-i5 Ca2+ Assay	HEK293	pEC50 = 8.36 $\pm$ 0.05	[12]

Experimental Protocols

Dynamic Mass Redistribution (DMR) Assay

DMR is a label-free technology that measures the redistribution of cellular matter upon receptor activation, providing an integrated readout of cellular signaling.[13]

Principle: Agonist binding to GPR35 initiates a cascade of intracellular events that alter the local density and organization of cellular components. These changes are detected as a shift in the resonant wavelength of light passing through a biosensor integrated into the bottom of the cell culture plate.

Detailed Methodology:

- Cell Culture:
 - Culture cells endogenously expressing GPR35 (e.g., HT-29) or a cell line stably overexpressing the receptor in a 384-well biosensor microplate.
 - Seed cells at a density that results in a confluent monolayer on the day of the assay.
 - Incubate overnight at 37°C in a humidified 5% CO₂ incubator.
- Compound Preparation:
 - Prepare a stock solution of **YE120** in DMSO.
 - Perform serial dilutions of the compound in a suitable assay buffer to create a concentration range for generating a dose-response curve.
- Assay Procedure:
 - Wash the cell monolayer with assay buffer to remove serum components.
 - Equilibrate the plate to the desired assay temperature (typically 28-37°C) in the DMR instrument.
 - Establish a stable baseline reading for each well.
 - Add the diluted compounds to the wells and immediately begin recording the DMR signal in real-time.
 - Monitor the response for a duration sufficient to capture the full kinetic profile (typically 30-60 minutes).
- Data Analysis:
 - Plot the DMR signal (in picometers) as a function of time.
 - For dose-response analysis, use the peak or endpoint DMR signal for each concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the EC₅₀ and E_{max} values.

β-Arrestin Recruitment Assay (Enzyme Fragment Complementation)

This assay quantifies the interaction between GPR35 and β-arrestin upon agonist stimulation using enzyme fragment complementation (EFC).

Principle: GPR35 is tagged with a small enzyme fragment (ProLink™), and β-arrestin is tagged with a larger, inactive enzyme fragment (Enzyme Acceptor). Agonist-induced recruitment of β-arrestin to the receptor brings the two enzyme fragments into close proximity, leading to the formation of a functional enzyme that hydrolyzes a substrate to produce a chemiluminescent signal.^[14]

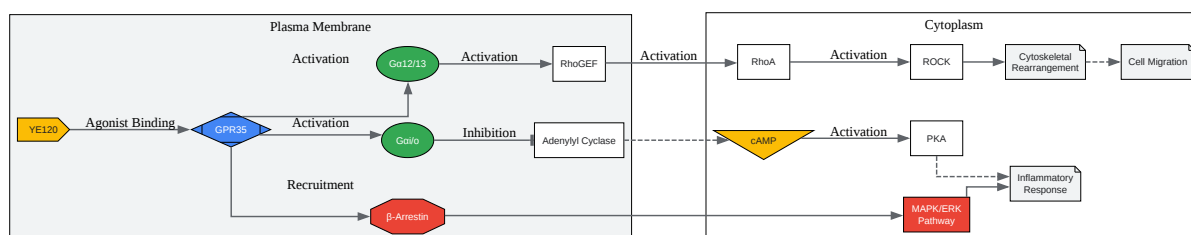
Detailed Methodology:

- Cell Culture:
 - Use a cell line stably co-expressing the GPR35-ProLink fusion and the β-arrestin-Enzyme Acceptor fusion (e.g., PathHunter® β-Arrestin CHO-K1 GPR35 cells).
 - Plate the cells in a 384-well white, solid-bottom assay plate and incubate overnight.
- Compound Preparation:
 - Prepare serial dilutions of **YE120** in an appropriate assay buffer.
- Assay Procedure:
 - Add the diluted compounds to the cells.
 - Incubate the plate for 60-90 minutes at 37°C.
 - Prepare the detection reagent according to the manufacturer's instructions (contains the enzyme substrate).
 - Add the detection reagent to each well.
 - Incubate at room temperature for 60 minutes to allow for signal development.

- Data Acquisition and Analysis:
 - Measure the chemiluminescent signal using a plate reader.
 - Normalize the data to a vehicle control (0% activation) and a maximal concentration of a reference agonist (100% activation).
 - Plot the normalized response against the logarithm of the agonist concentration and fit to a four-parameter logistic equation to determine the EC50.

Visualizations

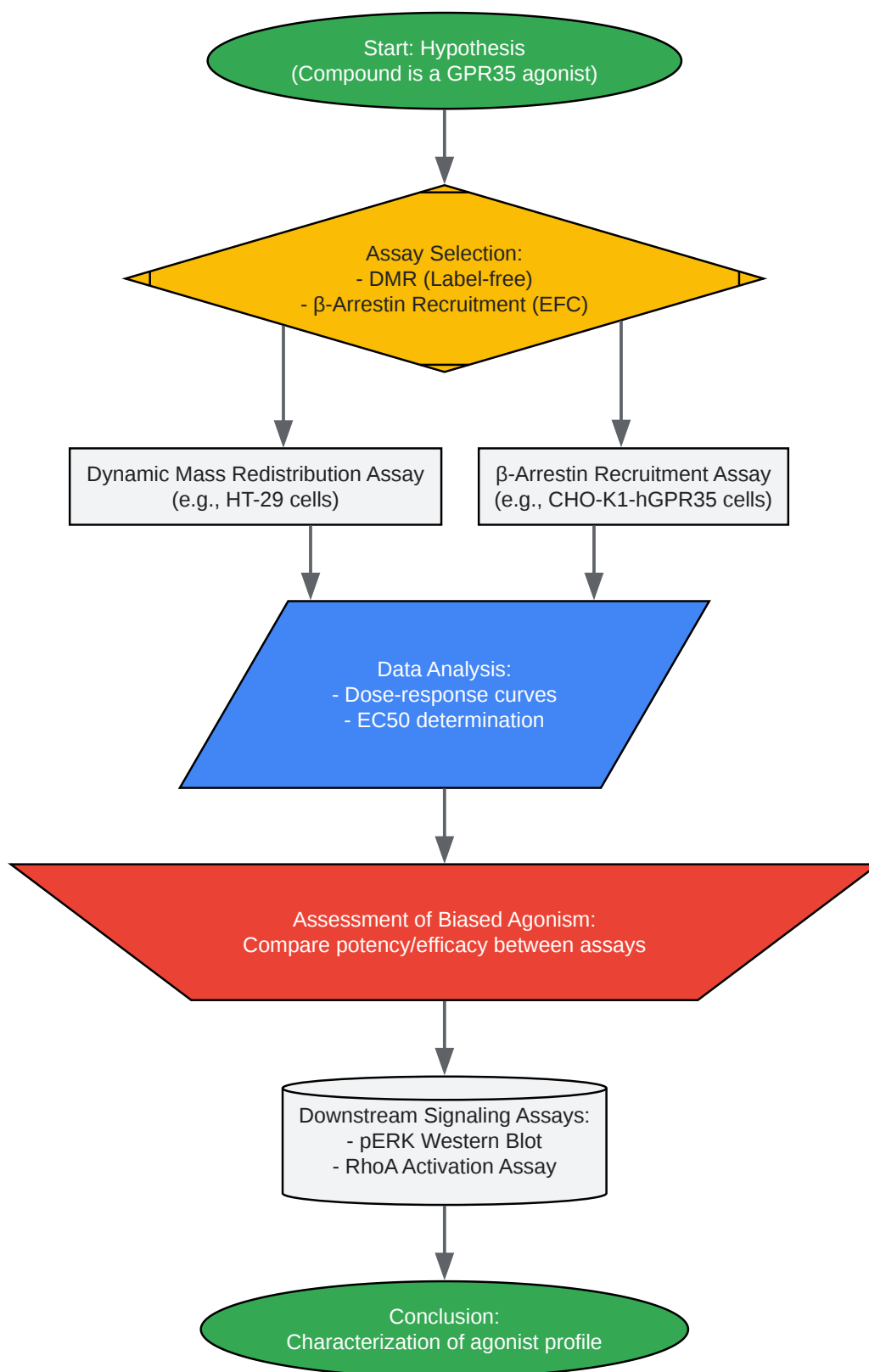
GPR35 Signaling Pathway Diagram



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Caption: GPR35 signaling upon activation by **YE120**.

Experimental Workflow for GPR35 Agonist Characterization



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Caption: Workflow for characterizing a novel GPR35 agonist.

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